

Essential Safety and Logistics for Handling VBIT-3

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Compound of Interest

Compound Name: VBIT-3

Cat. No.: B15612424

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Disclaimer: This document provides general guidance on personal protective equipment (PPE) for handling **VBIT-3** in a research setting. **VBIT-3** is intended for research use only and is not for human or veterinary use.^[1] It is crucial to supplement this information with a comprehensive, site-specific risk assessment conducted by qualified safety professionals. Always consult the latest Safety Data Sheet (SDS) for **VBIT-3** if available, and adhere to all institutional and regulatory safety protocols.

Immediate Safety Information

VBIT-3 is an inhibitor of the voltage-dependent anion channel 1 (VDAC1).^{[1][2]} While it is shipped as a non-hazardous chemical under ambient temperatures, proper laboratory hygiene and safety practices are paramount to minimize exposure.^[1]

Hazard Identification and Precautionary Measures:

Hazard	Precautionary Statement
Eye Contact	May cause eye irritation.
Skin Contact	May cause skin irritation upon prolonged or repeated contact.
Inhalation	May be harmful if inhaled. Avoid breathing dust or aerosols.
Ingestion	May be harmful if swallowed.

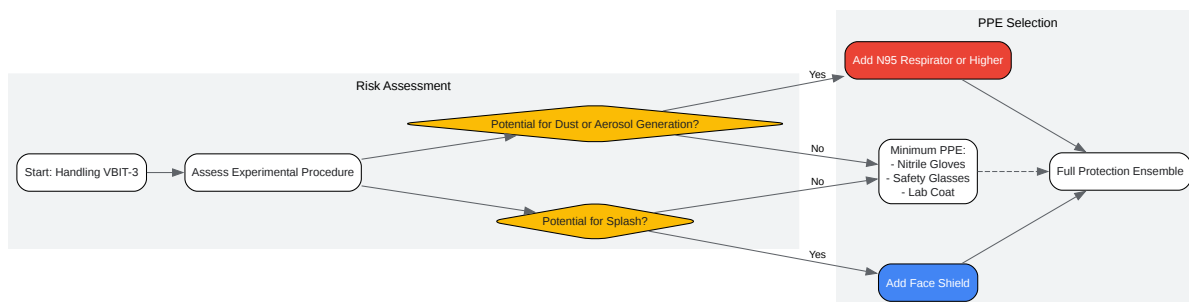
Personal Protective Equipment (PPE)

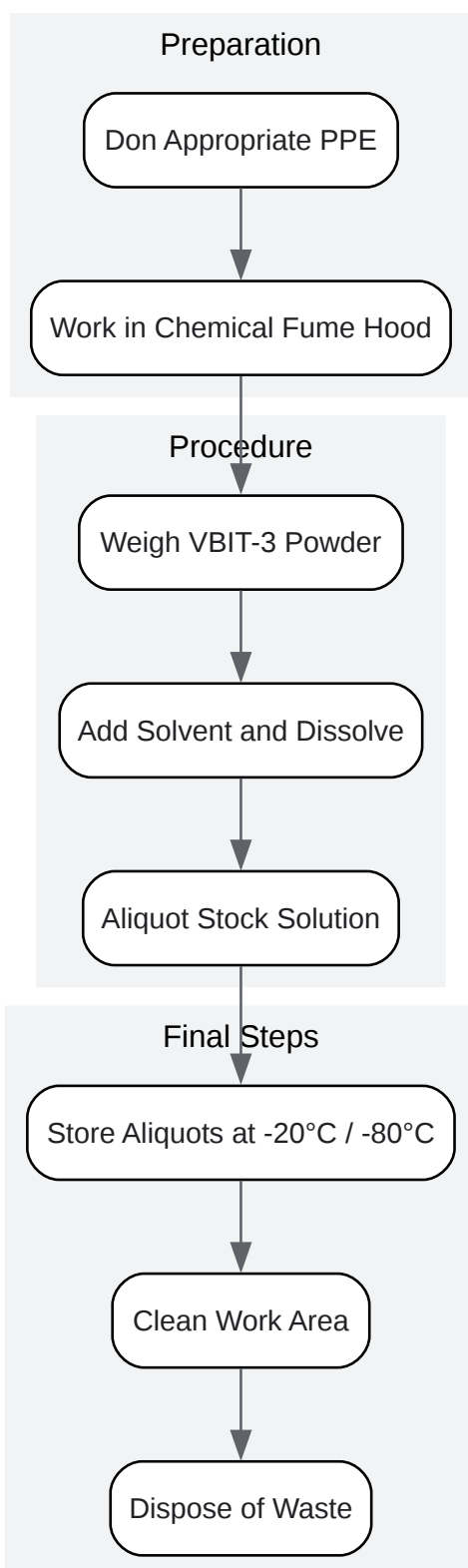
The following PPE is recommended as a minimum standard when handling **VBIT-3**. The final selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Core PPE Requirements:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are essential to prevent skin contact.^[3] Always inspect gloves for tears or punctures before use and dispose of them properly after handling the compound.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against splashes or airborne particles.^[4]
- **Protective Clothing:** A standard laboratory coat should be worn to protect personal clothing.^[5] Ensure the lab coat is buttoned and fits properly.
- **Respiratory Protection:** For procedures that may generate dust or aerosols, a properly fitted N95 respirator or a higher level of respiratory protection may be necessary, as determined by a risk assessment.^[4]

Logical Workflow for PPE Selection:





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References

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling VBIT-3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15612424/docs#essential-safety-and-logistics-for-handling-vbit-3\]](https://www.benchchem.com/product/b15612424/docs#essential-safety-and-logistics-for-handling-vbit-3)

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